Foreword: A Molecule of Strategic Importance

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Compound of Interest

Compound Name:	*3-Bromo-4-propoxybenzaldehyde*
CAS No.:	*865138-64-3*
Cat. No.:	*B1335535*

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In the landscape of modern organic synthesis, the strategic selection of starting materials is paramount to the efficient construction of complex molecular architectures. **3-Bromo-4-propoxybenzaldehyde** is one such molecule that warrants special attention from researchers in pharmaceuticals and materials science. Its deceptively simple structure belies a rich and versatile reactivity profile, governed by the interplay of three distinct functional moieties: an aldehyde, an aryl bromide, and a propoxy ether. This guide provides an in-depth exploration of this reagent, moving beyond simple reaction schemes to elucidate the underlying principles that govern its reactivity and to provide field-tested protocols for its application.

Molecular Profile and Electronic Landscape

3-Bromo-4-propoxybenzaldehyde is a trifunctional aromatic compound. Understanding the electronic contribution of each substituent is critical to predicting its chemical behavior.

- The Aldehyde (-CHO): A moderately deactivating, meta-directing group that serves as a key electrophilic site for nucleophilic attack and a handle for a wide array of transformations.
- The Propoxy Group (-$OCH_2CH_2CH_3$): A strongly activating, ortho, para-directing group due to the lone pairs on the oxygen atom participating in resonance with the aromatic ring. It

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enhances the electron density of the ring, influencing the site of electrophilic attack and modulating the molecule's overall lipophilicity.[1]

- The Bromo Group (-Br): An electronegative atom that deactivates the ring through induction but is also an ortho, para-director due to resonance. Crucially, it serves as an excellent leaving group in transition-metal-catalyzed cross-coupling reactions.[1]

The combined influence of these groups creates a nuanced electronic landscape. The powerful activating effect of the propoxy group at the 4-position dominates, directing reactivity. The aldehyde and bromine functionalities then provide orthogonal sites for sequential, controlled chemical modifications.

Table 1: Physicochemical Properties of **3-Bromo-4-propoxybenzaldehyde**

Property	Value	Source
CAS Number	865138-64-3	[1]
Molecular Formula	$C_{10}H_{11}BrO_2$	[2]
Molecular Weight	243.09 g/mol	[2]
Appearance	Solid	-
^{1}H-NMR (Aldehyde H)	~ δ 9.85 ppm	[1]
FT-IR (C=O Stretch)	~ 1689 cm^{-1}	[1]

Synthesis: Accessing the Core Scaffold

The most direct and common route to **3-Bromo-4-propoxybenzaldehyde** is the selective electrophilic bromination of its precursor, 4-propoxybenzaldehyde.[1] The key to this synthesis is controlling the regioselectivity of the bromination.

Protocol 1: Electrophilic Bromination of 4-Propoxybenzaldehyde

Causality: The propoxy group is a strong ortho, para-director. Since the para position is blocked, electrophilic attack is directed to the ortho positions (C3 and C5). The aldehyde is a

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meta-director and deactivates the ring, but its influence is overcome by the strongly activating ether. Bromination occurs selectively at the C3 position, ortho to the propoxy group. Using N-Bromosuccinimide (NBS) is often preferred over molecular bromine (Br_2) in a laboratory setting as it is a solid that is easier to handle and allows for a slow, controlled release of electrophilic bromine, minimizing the formation of di-brominated byproducts.

Step-by-Step Methodology:

- Dissolution: Dissolve 4-propoxybenzaldehyde (1.0 eq) in a suitable chlorinated solvent such as dichloromethane (DCM) or chloroform in a round-bottom flask equipped with a magnetic stirrer.
- Reagent Addition: Add N-Bromosuccinimide (NBS) (1.05 eq) to the solution portion-wise at 0 °C (ice bath) to control the reaction exotherm. A Lewis acid catalyst may be added to enhance selectivity and yield.[1]
- Reaction: Allow the reaction to stir at room temperature and monitor its progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Quench the reaction with an aqueous solution of sodium thiosulfate to remove any unreacted bromine. Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Concentrate the organic phase under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **3-Bromo-4-propoxybenzaldehyde**.

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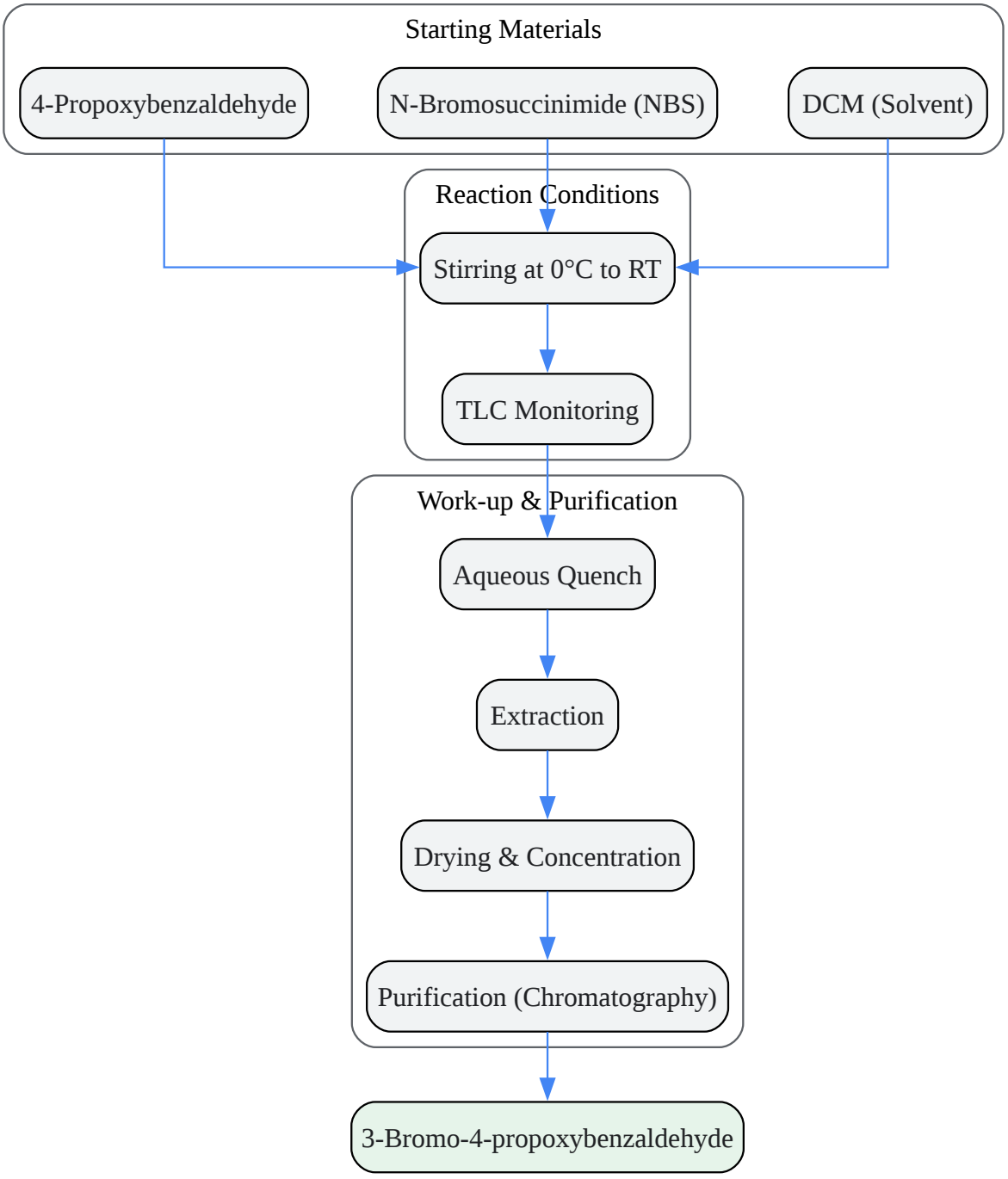

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Caption: Workflow for the synthesis of **3-Bromo-4-propoxybenzaldehyde**.

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A Triumvirate of Reactivity: Exploring the Functional Groups

The synthetic value of **3-Bromo-4-propoxybenzaldehyde** lies in the ability to selectively address its three functional groups.

Reactions at the Aldehyde Moiety

The aldehyde is a versatile functional group for chain extension and functional group interconversion.[1]

- Oxidation to Carboxylic Acid: The aldehyde can be smoothly oxidized to the corresponding 3-bromo-4-propoxybenzoic acid. This transformation is fundamental for creating building blocks for esters and amides.
    - Protocol Insight: While strong oxidants like $KMnO_4$ are effective, milder reagents such as buffered sodium chlorite ($NaClO_2$) in the presence of a scavenger (like 2-methyl-2-butene) are often employed to prevent unwanted side reactions on the electron-rich aromatic ring.
- Reduction to Alcohol: Selective reduction yields (3-bromo-4-propoxyphenyl)methanol.
    - Protocol Insight: Sodium borohydride ($NaBH_4$) in an alcoholic solvent (methanol or ethanol) is the reagent of choice for this transformation. It is highly chemoselective for aldehydes and ketones and will not reduce the aryl bromide, making it a self-validating system for this specific substrate. $LiAlH_4$ would also work but is less selective and requires stricter anhydrous conditions.
- Condensation Reactions: The aldehyde readily participates in C-C bond-forming condensation reactions. For example, a Perkin condensation with phenylacetic acid can be used to construct 3-phenylcoumarin scaffolds, which are of interest in medicinal chemistry.[3]

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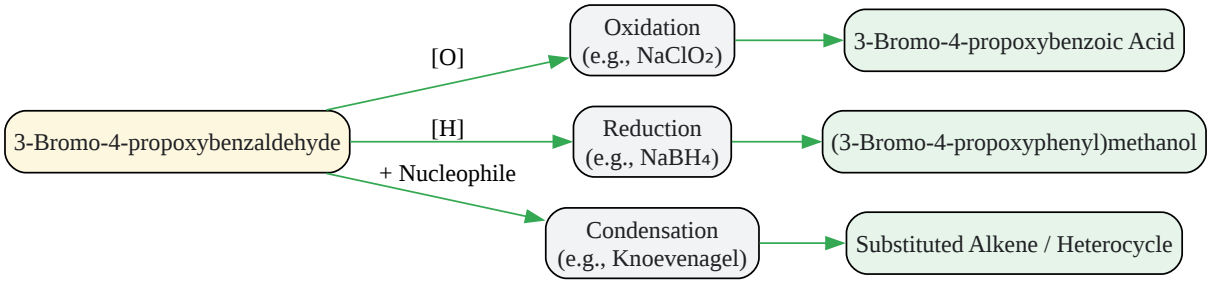

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Caption: Key transformations of the aldehyde group.

Reactions at the C-Br Bond: The Gateway to Molecular Complexity

The aryl bromide is arguably the most powerful handle for strategic bond formation, primarily through palladium-catalyzed cross-coupling reactions. This allows for the direct connection of the benzaldehyde core to other aromatic, heteroaromatic, or vinyl fragments.

This Nobel Prize-winning reaction is one of the most robust methods for forming C(sp^2)-C(sp^2) bonds.[4][5] It involves the coupling of the aryl bromide with an organoboron species, typically a boronic acid or ester.

Causality: The reaction proceeds via a catalytic cycle involving a Pd(0) species. The cycle begins with the oxidative addition of the C-Br bond to the Pd(0) center, forming a Pd(II) complex. This is followed by transmetalation with the boronic acid (activated by a base) and concludes with reductive elimination to form the new C-C bond and regenerate the Pd(0) catalyst.[5]

Protocol 2: Suzuki-Miyaura Coupling with Phenylboronic Acid

- Catalyst Precursor: To a solution of **3-Bromo-4-propoxybenzaldehyde** (1.0 eq) and phenylboronic acid (1.2 eq) in a suitable solvent mixture (e.g., Toluene/Ethanol/Water), add

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an aqueous solution of a base such as sodium carbonate (Na_2CO_3) or potassium carbonate (K_2CO_3) (2.0-3.0 eq).

- Degassing: Bubble argon or nitrogen through the mixture for 15-20 minutes to remove dissolved oxygen, which can oxidize and deactivate the palladium catalyst.
- Catalyst Addition: Add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.01-0.05 eq), under a positive pressure of inert gas.
- Reaction: Heat the mixture to reflux (typically 80-100 °C) and monitor by TLC.
- Work-up: After completion, cool the reaction, dilute with water, and extract with an organic solvent like ethyl acetate. Wash the combined organic layers with brine, dry, and concentrate.
- Purification: Purify the residue by column chromatography to yield the biaryl product.

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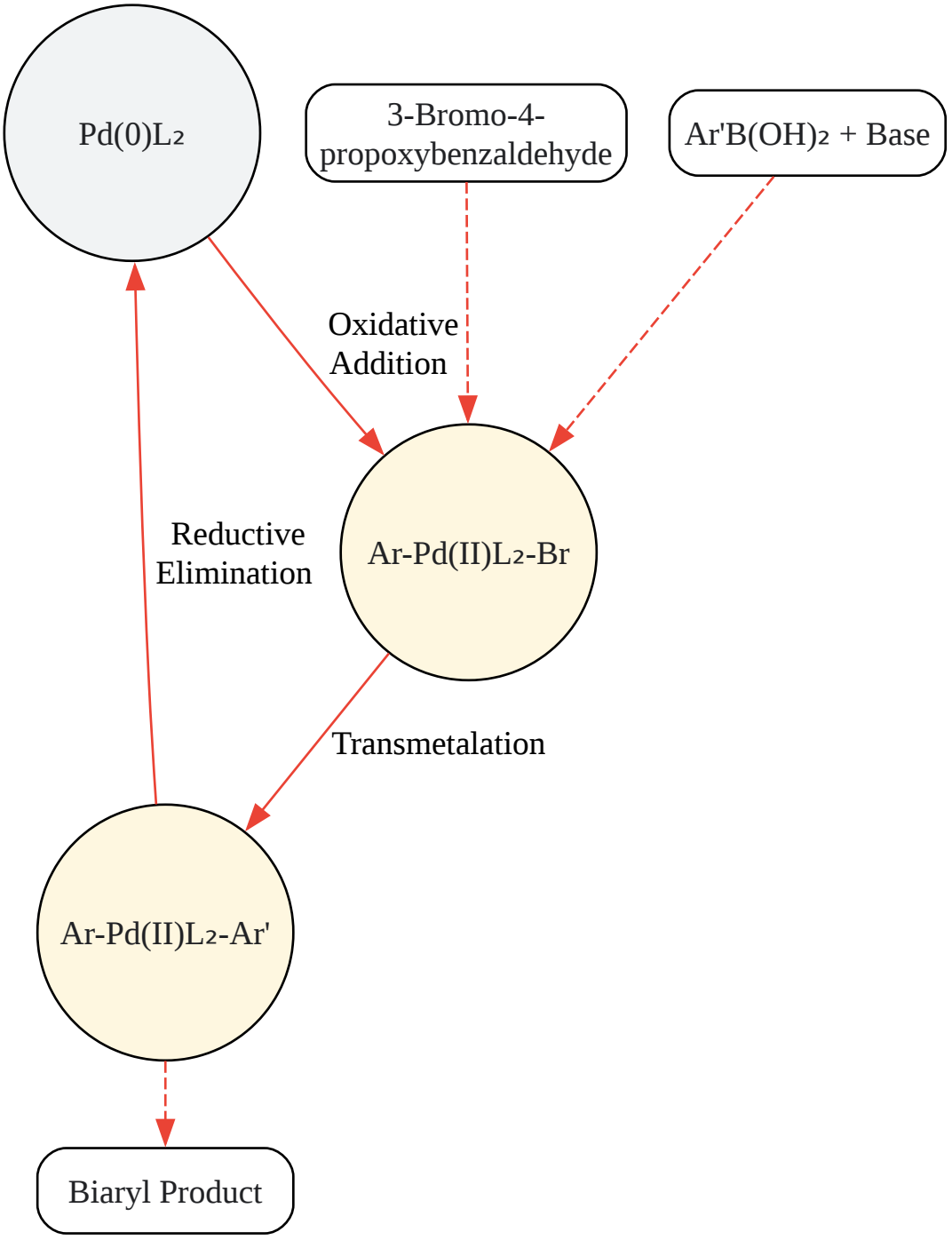

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Caption: Catalytic cycle of the Suzuki-Miyaura reaction.

The Heck reaction facilitates the coupling of the aryl bromide with an alkene, forming a new C-C bond and functionalizing the olefin.[6][7] This is an excellent method for synthesizing stilbene and cinnamate derivatives.

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Causality: Similar to the Suzuki reaction, the Heck reaction is initiated by the oxidative addition of the aryl bromide to a Pd(0) catalyst.[6] The resulting Pd(II) complex then coordinates to the alkene (migratory insertion), followed by a β-hydride elimination to release the substituted alkene product. A base is required to regenerate the Pd(0) catalyst.[8]

Strategic Application in Drug Discovery and Materials Science

The true power of **3-Bromo-4-propoxybenzaldehyde** is realized in multi-step synthetic campaigns where its orthogonal reactivity is exploited.

Hypothetical Workflow: A researcher could perform a Suzuki coupling at the C-Br position to install a desired heterocyclic moiety. Subsequently, the aldehyde could be reduced to a benzylic alcohol, which could then be further functionalized or serve as a hydrogen bond donor in a biologically active molecule. The propoxy group enhances lipophilicity, which can be crucial for membrane permeability and improving the pharmacokinetic profile of a drug candidate.[1] This strategic, sequential functionalization makes it a valuable scaffold in the synthesis of novel compounds for high-throughput screening and lead optimization.[9]

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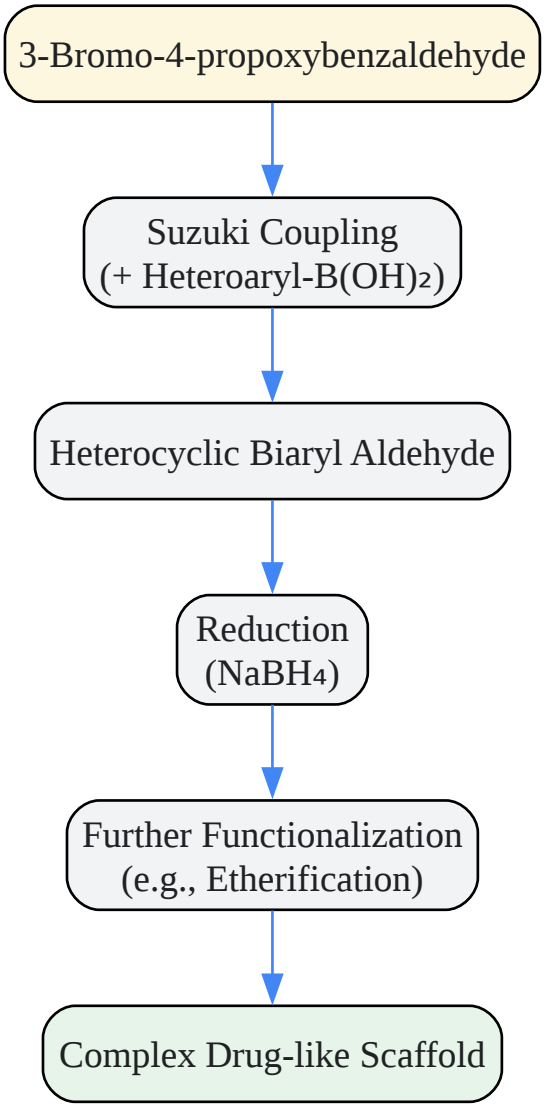

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Caption: A multi-step synthesis pathway utilizing the title compound.

Conclusion

3-Bromo-4-propoxybenzaldehyde is more than a simple chemical reagent; it is a versatile platform for molecular innovation. Its three distinct points of reactivity—the aldehyde, the aryl bromide, and the propoxy ether—provide chemists with a powerful toolkit for building molecular complexity in a controlled and predictable manner. By understanding the electronic interplay of these groups and mastering the key transformations outlined in this guide, researchers in drug discovery and materials science can unlock the full potential of this strategic building block to accelerate their research and development efforts.

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